

Unveiling the Enigmatic Structure of Tetrahymanone: A Technical Guide

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Compound of Interest

Compound Name: Tetrahymanone

Cat. No.: B593575

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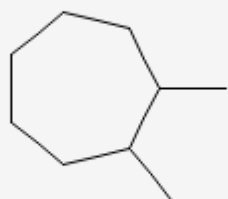
Abstract

Tetrahymanone, a saturated triterpenoid ketone, holds a significant position in the study of evolutionary biology and membrane science. As the oxidized counterpart of the sterol surrogate, tetrahymanol, its chemical structure provides crucial insights into the adaptation of organisms to anaerobic environments. This technical guide offers an in-depth exploration of the chemical architecture of **Tetrahymanone**, presenting a compilation of its physicochemical properties, a detailed account of the biosynthetic pathway of its precursor, and hypothetical experimental protocols for its synthesis and characterization. This document aims to serve as a comprehensive resource for researchers engaged in the fields of natural product chemistry, biochemistry, and drug discovery.

Chemical Structure and Properties

Tetrahymanone is a pentacyclic triterpenoid belonging to the gammacerane series. Its structure is characterized by a ketone functional group at the C-3 position of the gammaceran skeleton.

Chemical Structure:



IUPAC Name: 4,4,6a,6b,9,9,12a,14b-octamethyl-2,4a,5,6,6a,7,8,8a,10,11,12,13,14,14a-tetradecahydro-1H-picen-3-one[1]

Physicochemical Data

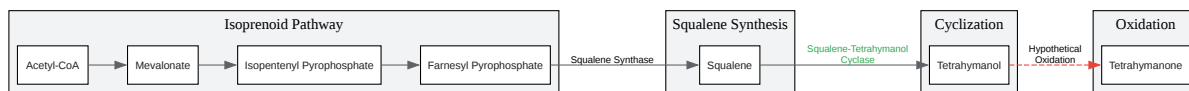
A summary of the key quantitative data for **Tetrahymanone** is presented in Table 1.

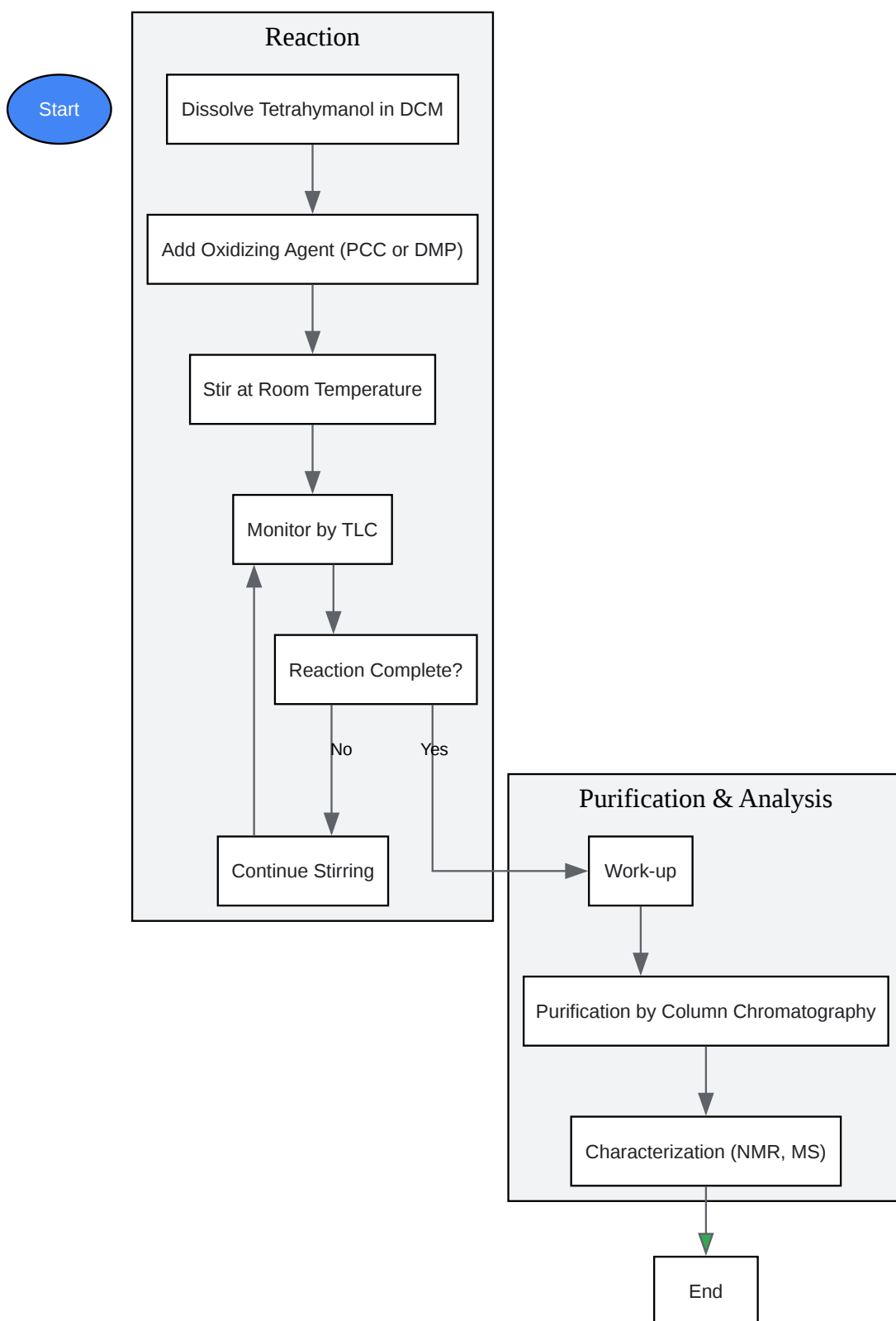
Property	Value	Reference
Molecular Formula	C ₃₀ H ₅₀ O	[2]
Molecular Weight	426.72 g/mol	[2]
CAS Number	17822-06-9	[2]
Predicted Boiling Point	477.2 ± 13.0 °C	[2]
Predicted Density	0.955 ± 0.06 g/cm ³	[2]

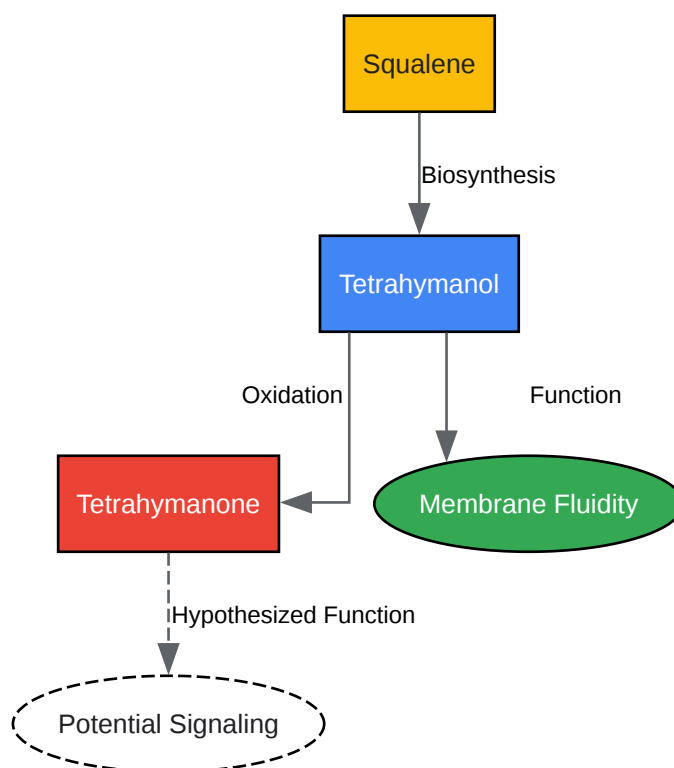
Biosynthesis of the Precursor: Tetrahymanol

Tetrahymanone is derived from its precursor, tetrahymanol, through an oxidation reaction. The biosynthesis of tetrahymanol is a remarkable example of convergent evolution, providing a sterol-like function in the membranes of certain eukaryotes, particularly the ciliate *Tetrahymena*. The pathway initiates from the common isoprenoid precursor, squalene.

The key enzymatic step is the cyclization of squalene, catalyzed by squalene-tetrahymanol cyclase. This stands in contrast to the biosynthesis of sterols in other eukaryotes, which involves the cyclization of 2,3-oxidosqualene.







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